

What is the molecular formula of Floramanside A?

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Compound of Interest

Compound Name: Floramanside A

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An In-depth Technical Guide to Floramanside A

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Floramanside A**, a flavonol glycoside with noteworthy antioxidant and enzyme inhibitory activities. The information presented herein is intended to support research and development efforts in the fields of natural product chemistry, pharmacology, and drug discovery.

Molecular and Physicochemical Properties

Floramanside A is a flavonol glycoside that has been isolated from the flowers of *Abelmoschus manihot*^[1]. Its molecular formula has been determined to be C₂₆H₂₈O₁₇^[1].

Property	Value	Source
Molecular Formula	C ₂₆ H ₂₈ O ₁₇	^[1]
Molecular Weight	612.49 g/mol	^[1]
Class	Flavonol Glycoside	^[1]
Initial Source	Flowers of <i>Abelmoschus manihot</i>	^[1]
CAS Number	1487423-38-0	^[1]

Biological Activity

Floramanoside A has demonstrated significant biological activity in preclinical studies, particularly as a potent antioxidant and an inhibitor of aldose reductase.

Activity	IC50 Value (μM)	Source
DPPH Radical Scavenging	10.1	[1]
Aldose Reductase Inhibition	17.8	[1]

These activities suggest the potential of **Floramanoside A** in the management of conditions associated with oxidative stress and diabetic complications.

Experimental Protocols

The isolation and characterization of **Floramanoside A** involve standard phytochemistry laboratory techniques. The following protocols are based on the methodologies described in the primary literature[\[1\]](#).

3.1. Isolation of **Floramanoside A**

The isolation of **Floramanoside A** from the flowers of *Abelmoschus manihot* is achieved through a multi-step extraction and chromatographic process.

- **Extraction:** The dried and powdered flowers of *Abelmoschus manihot* are typically extracted with a polar solvent, such as methanol or ethanol, at room temperature. The resulting crude extract is then concentrated under reduced pressure.
- **Fractionation:** The crude extract is suspended in water and subjected to liquid-liquid partitioning with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol, to separate compounds based on their polarity.
- **Column Chromatography:** The fraction containing **Floramanoside A** (typically the ethyl acetate or n-butanol fraction) is subjected to repeated column chromatography. Common stationary phases include silica gel, Sephadex LH-20, and reversed-phase C18 silica gel.

Elution is performed with a gradient of solvents, such as chloroform-methanol or methanol-water mixtures, to separate the individual compounds.

- Purification: Final purification is often achieved using preparative High-Performance Liquid Chromatography (HPLC) to yield pure **Floramanoside A**.

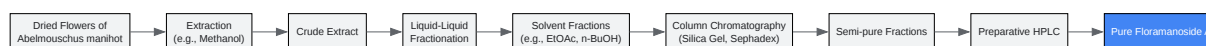
3.2. Structural Elucidation

The structure of **Floramanoside A** is elucidated using a combination of spectroscopic techniques.

- Mass Spectrometry (MS): High-Resolution Electrospray Ionization Time-of-Flight Mass Spectrometry (HRESI-TOF-MS) is used to determine the exact mass and molecular formula of the compound[1].
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (such as COSY, HSQC, and HMBC) NMR experiments are conducted to determine the connectivity of atoms and the stereochemistry of the molecule. These experiments provide detailed information about the structure of the flavonol aglycone and the attached sugar moieties.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the presence of functional groups, such as hydroxyls, carbonyls, and aromatic rings.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: UV-Vis spectroscopy helps in identifying the flavonoid skeleton and the nature of its substitutions.

Visualizations

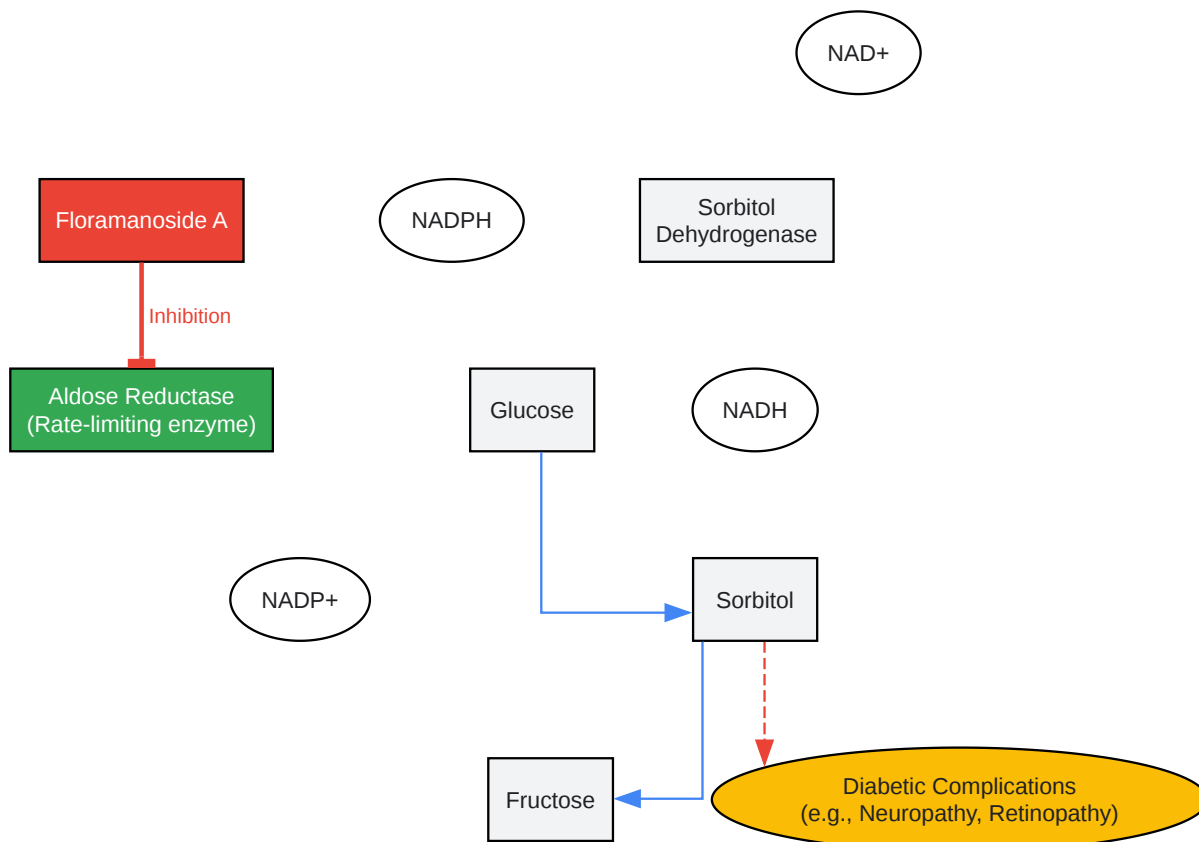
4.1. Experimental Workflow: Isolation of **Floramanoside A**



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Caption: General workflow for the isolation of **Floramanoside A**.

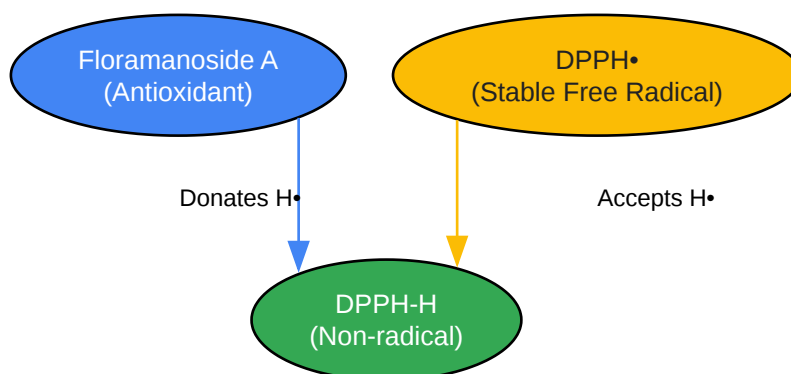
4.2. Signaling Pathway: Aldose Reductase and the Polyol Pathway



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Caption: Inhibition of the Polyol Pathway by **Floramanside A**.

4.3. Logical Relationship: DPPH Radical Scavenging



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Caption: Mechanism of DPPH radical scavenging by **Floramanoside A**.

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References

- 1. Antioxidative flavonol glycosides from the flowers of *Abelmoschus manihot* - PubMed [pubmed.ncbi.nlm.nih.gov]
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